

proper handling and storage procedures for YLL545 compound

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Compound of Interest

Compound Name: YLL545

Cat. No.: B15570165

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Application Notes and Protocols: YLL545

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Product Information

Product Name:	YLL545
Synonyms:	Not Available
Chemical Formula:	Not Available
Molecular Weight:	Not Available
CAS Number:	Not Available
Mechanism of Action:	YLL545 is a novel, potent, and selective inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR2) kinase. It has been shown to suppress tumor angiogenesis and growth in triple-negative breast cancer models. ^[1] YLL545 inhibits angiogenesis and induces apoptosis in breast cancer xenografts. ^[1]

Handling and Storage Procedures

2.1 Recommended Storage

Proper storage is crucial to maintain the stability and activity of **YLL545**. While specific stability data for **YLL545** is not publicly available, the following general guidelines for solid compounds should be followed.

Condition	Temperature	Atmosphere	Light
Long-term (Months/Years)	-20°C	Dry, Inert (e.g., Nitrogen or Argon)	Protect from light
Short-term (Weeks)	4°C	Dry	Protect from light
Solutions (in DMSO, etc.)	-80°C (aliquoted)	Tightly sealed	Protect from light

Note: Avoid repeated freeze-thaw cycles of solutions. Aliquot stock solutions into single-use volumes.

2.2 Safe Handling Precautions

As the toxicological properties of **YLL545** have not been fully elucidated, it should be handled with caution. Assume the compound is potentially hazardous.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.[\[2\]](#)[\[3\]](#)
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory area.
- Spills: In case of a spill, avoid generating dust. For a solid spill, gently cover with an absorbent material and then clean the area. For a solution spill, absorb with a non-reactive material and dispose of it as chemical waste. Ensure adequate ventilation.
- Disposal: Dispose of **YLL545** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

2.3 First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

General Protocol for Reconstitution

This protocol provides a general guideline for preparing stock solutions of **YLL545**. The choice of solvent will depend on the experimental requirements. Dimethyl sulfoxide (DMSO) is a common solvent for initial stock solutions.

Materials:

- **YLL545** (solid)
- Anhydrous DMSO (or other suitable solvent)
- Sterile, polypropylene microcentrifuge tubes or vials
- Calibrated pipettes

Procedure:

- Equilibrate the vial of solid **YLL545** to room temperature for at least 20 minutes before opening to prevent moisture condensation.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.

- Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO.
- Add the calculated volume of DMSO to the vial.
- Vortex gently and/or sonicate briefly in a water bath to ensure complete dissolution. Visually inspect to confirm no particulates are present.
- For storage, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C.

In Vivo Antitumor Activity Protocol (Example)

The following protocol is a summarized example based on published research demonstrating the in vivo efficacy of **YLL545** in a breast cancer xenograft model.

Cell Line:

- MDA-MB-231 (human triple-negative breast cancer cell line)

Animal Model:

- Nude mice

Methodology:

- Cell Implantation: Inject 2.5×10^7 MDA-MB-231 cells into the fat pad of each nude mouse.
- Tumor Growth: Monitor tumor development for approximately 14 days, or until tumors reach a volume of about 100 mm³.
- Treatment: Randomize mice into two groups:
 - Vehicle Control Group: Administer the vehicle solution daily.
 - **YLL545** Treatment Group: Administer 50 mg/kg/d of **YLL545** daily.

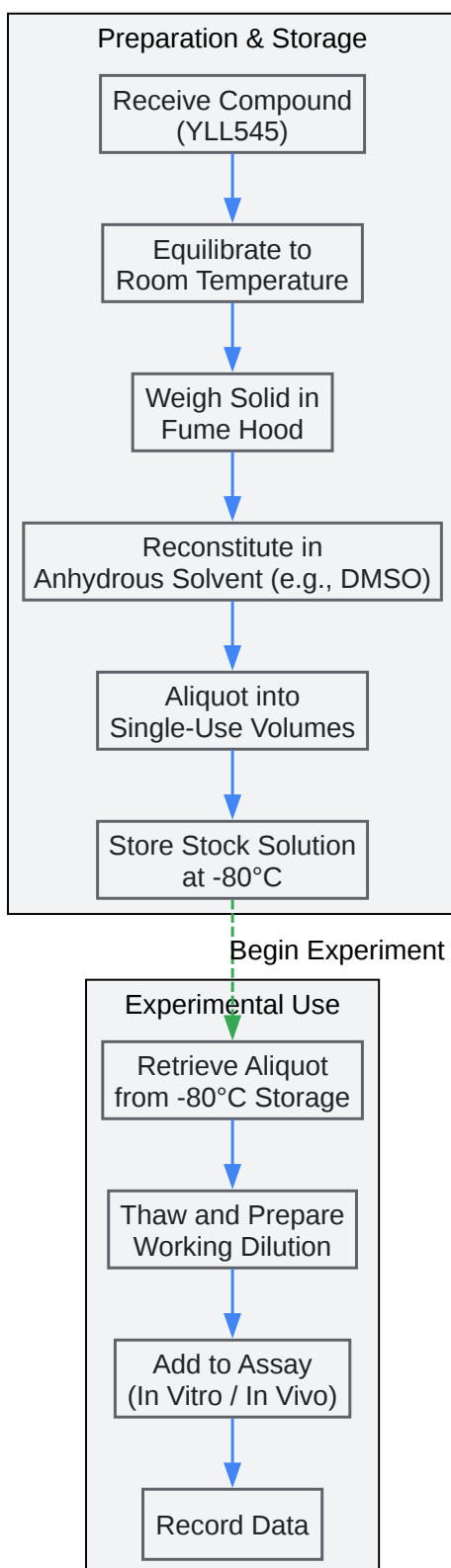
- **Monitoring:** Continue treatment for a set period (e.g., 12 days). Measure tumor volumes and body weights regularly throughout the study.
- **Endpoint Analysis:** At the end of the study, sacrifice the mice and excise the tumors.
- **Data Collection:**
 - Measure final tumor weights.
 - Perform immunohistochemical staining on tumor sections for markers of angiogenesis (e.g., CD31) and apoptosis (e.g., TUNEL assay).

Data Summary Table (Hypothetical Results)

Treatment Group	Mean Tumor Volume (mm ³) at Day 12	Mean Tumor Weight (g) at Day 12	Mean Microvessel Density (CD31+)	Apoptotic Index (TUNEL+)
Vehicle Control	850 ± 95	0.9 ± 0.1	45 ± 5	5 ± 1
YLL545 (50 mg/kg/d)	350 ± 50	0.4 ± 0.05	15 ± 3	25 ± 4

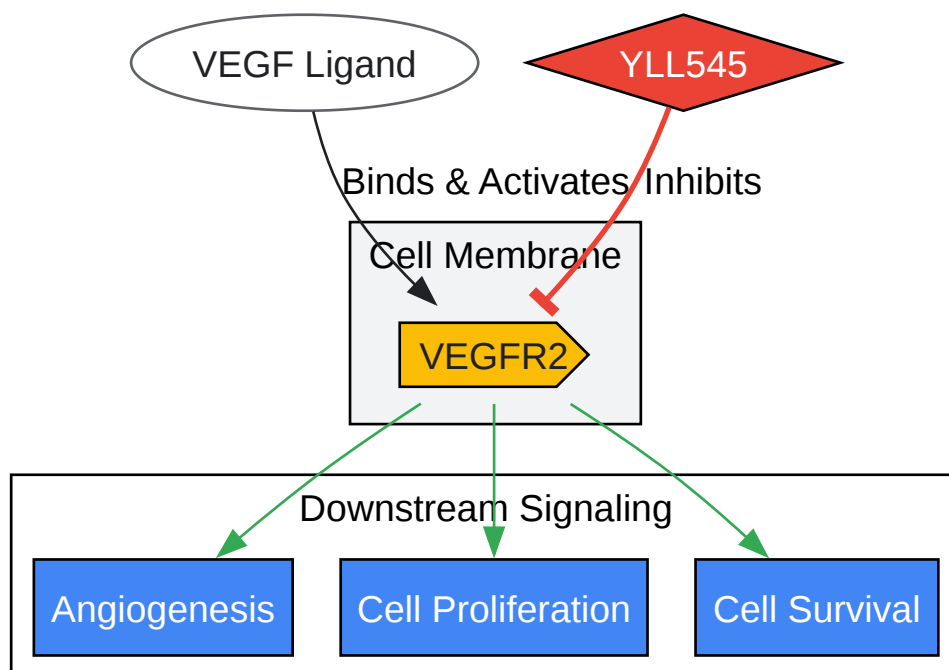
Visualizations

5.1 Compound Handling Workflow



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*Workflow for handling, reconstitution, and use of **YLL545**.*

5.2 Simplified **YLL545** Signaling Pathway

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YLL545 inhibits VEGFR2 signaling to block angiogenesis.

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